

# Critical Safety Notice: Identification Required for Proper Disposal of "RS 30026"

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## Compound of Interest

Compound Name: RS 30026

Cat. No.: B1680061

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Providing accurate and safe disposal procedures for the substance or product identified as "**RS 30026**" is not possible without a more specific product name, manufacturer, or chemical description. Searches for "**RS 30026**" have revealed that this identifier is not unique and is associated with a variety of unrelated products, each with distinct and critical differences in their required disposal methods.

The designation "**RS 30026**" has been found to refer to, but is not limited to, the following:

- A Power Resistor: An electronic component with its own set of disposal requirements, often falling under electronic waste (e-waste) regulations.
- A Unitized Oil Seal: An industrial component, the disposal of which would depend on its material composition and any contaminants it has been in contact with.
- A 3M Spray Adhesive: A chemical product with specific handling and disposal protocols due to its flammability and chemical composition.[\[1\]](#)
- A Bearing Spacer: A mechanical component whose disposal is dependent on its material.[\[2\]](#)  
[\[3\]](#)
- A Calcium Channel Agonist: A bioactive chemical compound used in research, which would require specialized disposal procedures as a laboratory chemical.[\[4\]](#)[\[5\]](#)

The proper and safe disposal of any of these items is critically dependent on its specific nature. Attempting to follow a generic or incorrect disposal procedure could result in hazardous situations, including chemical reactions, fires, environmental contamination, and personal injury.

## Immediate Steps for Ensuring Safe Disposal

To ensure the safety of all personnel and compliance with regulatory standards, it is imperative that you identify the specific product you are working with.

- **Identify the Manufacturer and Product Name:** Locate the original packaging, container label, or any accompanying documentation. This should provide the full product name and the name of the manufacturer.
- **Obtain the Safety Data Sheet (SDS):** The SDS is the primary source of information for safe handling and disposal. Once you have the manufacturer and product name, you can obtain the SDS from the manufacturer's website or by contacting their customer service. The SDS will provide detailed instructions under the "Disposal Considerations" section.
- **Consult Your Institution's Environmental Health and Safety (EHS) Office:** Your EHS department is the definitive resource for guidance on institutional and regulatory disposal procedures. Provide them with the full product information and the SDS.

Without the specific Safety Data Sheet for your product, it is not possible to generate the requested data tables or procedural diagrams. The creation of such materials with inaccurate information would be dangerously misleading.

Prioritizing safety and regulatory compliance is paramount in a laboratory setting. Please take the necessary steps to correctly identify your substance before proceeding with any disposal procedures.

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## References

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